

Commercial Availability and Application of N,N-Dimethylsulfamide-d6: A Technical Guide

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Compound of Interest

Compound Name: *N,N*-Dimethylsulfamide-d6

Cat. No.: B563673

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This technical guide provides an in-depth overview of the commercial availability and applications of **N,N-Dimethylsulfamide-d6** (DMS-d6), a deuterated isotopic-labeled internal standard crucial for accurate quantification in analytical studies. This document details its physicochemical properties, commercial sources, and a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the analysis of its non-deuterated counterpart, N,N-Dimethylsulfamide (DMS).

Quantitative Data Summary

N,N-Dimethylsulfamide-d6 is available from several chemical suppliers. The following tables summarize the key quantitative data available from these commercial sources.

Table 1: General Properties of **N,N-Dimethylsulfamide-d6**

Property	Value	Source
CAS Number	1189689-95-9	LGC Standards, Santa Cruz Biotechnology, Pharmaffiliates
Molecular Formula	C ₂ H ₂ D ₆ N ₂ O ₂ S	Santa Cruz Biotechnology[1]
Molecular Weight	130.20 g/mol	Santa Cruz Biotechnology[1], Pharmaffiliates[2]
Appearance	White to Off-White Solid/Powder	Pharmaffiliates[2]
Storage Temperature	2-8°C	Pharmaffiliates[2]

Table 2: Supplier-Specific Quantitative Data

Supplier	Product Code	Isotopic Purity	Chemical Purity	Available Pack Sizes	Format
LGC Standards	TRC-D479282	99 atom % D	≥ 98%	2.5 mg, 25 mg	Neat
Santa Cruz Biotechnology	sc-211195	Not specified	Not specified	Contact for details	Solid
Pharmaffiliates	PA STI 035050	Not specified	Not specified	Contact for details	Solid

Note: Data is based on publicly available information and may vary by specific lot. A lot-specific Certificate of Analysis should be consulted for precise data.

Experimental Protocol: Quantification of N,N-Dimethylsulfamide (DMS) in Water Samples by Isotope Dilution LC-MS/MS

This protocol describes a general procedure for the quantification of DMS in aqueous samples using **N,N-Dimethylsulfamide-d6** as an internal standard. This method is based on the principle of isotope dilution, which corrects for matrix effects and variations in sample preparation and instrument response.

Materials and Reagents

- N,N-Dimethylsulfamide (DMS) analytical standard
- **N,N-Dimethylsulfamide-d6** (DMS-d6) internal standard
- LC-MS grade methanol
- LC-MS grade water
- Formic acid
- Water sample for analysis

Preparation of Standard Solutions

- Primary Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve a known amount of DMS and DMS-d6 in methanol to prepare individual primary stock solutions of 1 mg/mL.
- Working Standard Solutions:
 - Prepare a series of calibration standards by serially diluting the DMS primary stock solution with a 50:50 mixture of methanol and water to achieve a concentration range relevant to the expected sample concentrations.
- Internal Standard Spiking Solution:
 - Dilute the DMS-d6 primary stock solution with methanol to a suitable working concentration (e.g., 1 µg/mL). This concentration should be chosen to provide a clear and stable signal in the LC-MS/MS analysis.

Sample Preparation

- Collect the water sample in a clean container.
- For each sample, transfer a precise volume (e.g., 1 mL) into a clean vial.
- Add a small, precise volume of the DMS-d6 internal standard spiking solution to each sample, calibration standard, and quality control sample.
- Vortex each vial to ensure thorough mixing.
- The samples are now ready for LC-MS/MS analysis. For complex matrices, a solid-phase extraction (SPE) step may be necessary to remove interferences.

LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable reversed-phase column (e.g., C18)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Methanol with 0.1% formic acid
 - Gradient: A gradient elution should be optimized to ensure good separation of DMS from matrix components.
 - Injection Volume: 10 µL
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - DMS: Determine the precursor ion (e.g., $[M+H]^+$) and a suitable product ion by direct infusion of the DMS standard.

- DMS-d6: Determine the precursor ion (e.g., $[M+H]^+$) and a suitable product ion by direct infusion of the DMS-d6 standard. The precursor ion will be shifted by +6 m/z compared to DMS.
- Optimize MS parameters such as collision energy and declustering potential for each transition.

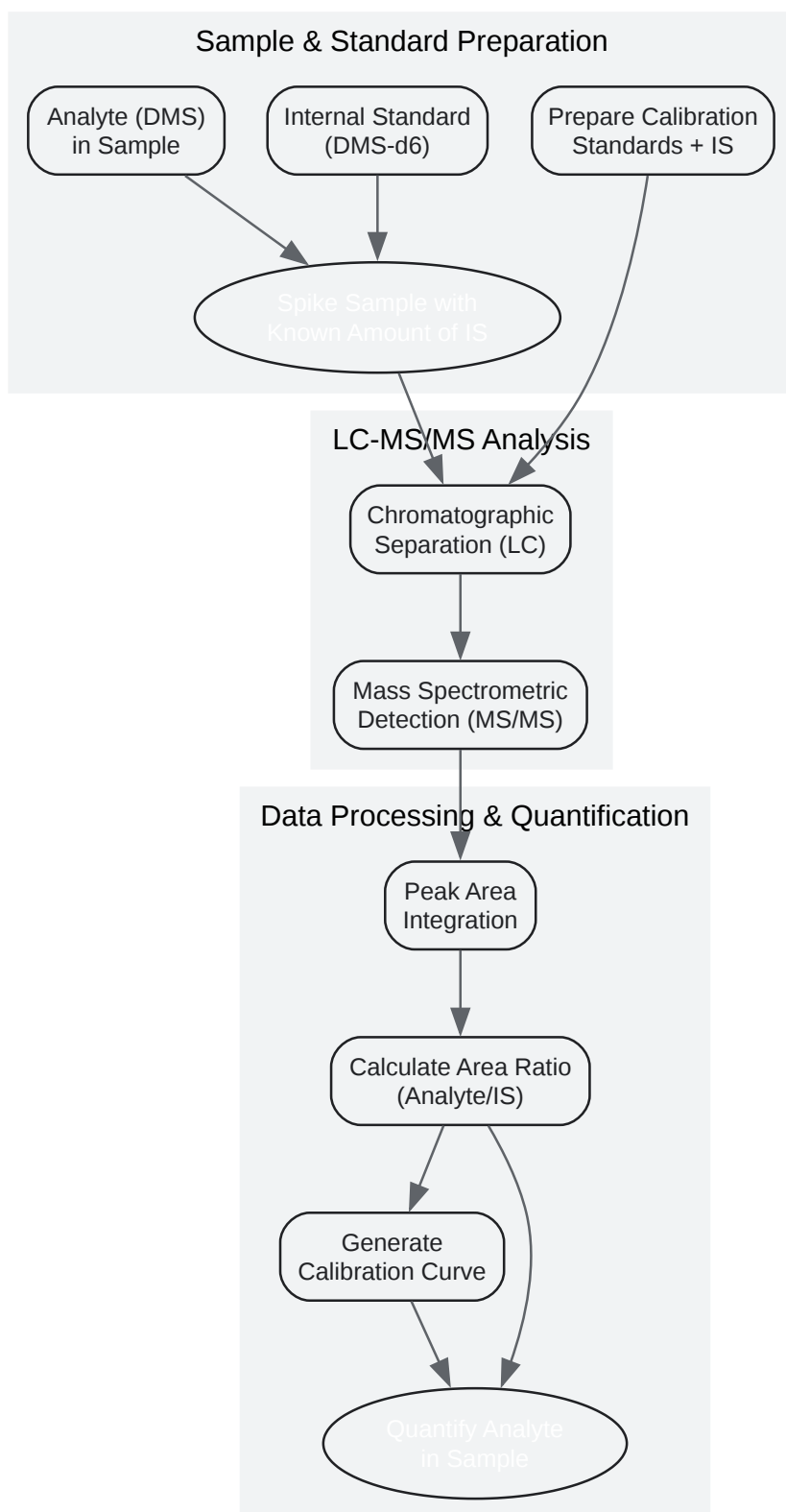
Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of DMS to the peak area of DMS-d6 against the concentration of the DMS calibration standards.
- Determine the concentration of DMS in the unknown samples by calculating the peak area ratio of DMS to DMS-d6 and interpolating from the calibration curve.

Visualizations

Isotope Dilution Analysis Workflow

The following diagram illustrates the general workflow for the quantification of an analyte using the isotope dilution method with a deuterated internal standard.



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Caption: Workflow for Isotope Dilution Mass Spectrometry.

This guide provides a foundational understanding of the commercial availability and analytical application of **N,N-Dimethylsulfamide-d6**. For specific applications, further method development and validation are required. Researchers should always consult the supplier's Certificate of Analysis for the most accurate and up-to-date information on a specific lot of this internal standard.

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References

- 1. N,N-Dimethylsulfamide-d6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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